

# An In-depth Technical Guide on Heptyl Crotonate: Properties and Safety Considerations

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## Compound of Interest

Compound Name: *Heptyl crotonate*

Cat. No.: B093458

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Disclaimer: Comprehensive safety and toxicological data for **heptyl crotonate** are not readily available in publicly accessible Safety Data Sheets (SDS). This guide summarizes the existing physical and chemical data and provides general safety protocols for handling chemicals with unknown hazards. Researchers, scientists, and drug development professionals are advised to conduct a thorough risk assessment before handling this compound.

## Introduction

**Heptyl crotonate** (CAS No. 16930-99-7) is an ester with applications in the flavor and fragrance industry.<sup>[1]</sup> Its chemical formula is C<sub>11</sub>H<sub>20</sub>O<sub>2</sub>, and it is also known by other names such as 2-butenoic acid, heptyl ester and heptyl 2-butenoate.<sup>[2][3]</sup> Due to the limited availability of a complete SDS, this document serves to consolidate the known properties of **heptyl crotonate** and to outline essential safety workflows for its handling in a laboratory setting.

## Physicochemical Properties

The following table summarizes the available quantitative data for **heptyl crotonate**. It is important to note that some of these values are estimated.

Property	Value	Source
Molecular Formula	C11H20O2	Alfa Chemistry, FlavScents
Molecular Weight	184.28 g/mol	Alfa Chemistry
CAS Number	16930-99-7	Alfa Chemistry, FlavScents
Appearance	Colorless to pale yellow clear liquid (estimated)	The Good Scents Company, FlavScents
Assay	95.00 to 100.00% (sum of isomers)	The Good Scents Company, FlavScents
Boiling Point	229.00 to 231.00 °C @ 760.00 mm Hg	The Good Scents Company, FlavScents
	235.7°C at 760 mmHg	Alfa Chemistry
Flash Point	222.00 °F (105.56 °C) TCC	The Good Scents Company, FlavScents
	106.1°C	Alfa Chemistry
Vapor Pressure	0.049000 mmHg @ 25.00 °C (estimated)	The Good Scents Company, FlavScents
Density	0.889 g/cm³	Alfa Chemistry
logP (o/w)	4.354 (estimated)	The Good Scents Company, FlavScents
Solubility	Soluble in alcohol; water, 16.97 mg/L @ 25 °C (estimated)	The Good Scents Company, FlavScents

## Hazard and Safety Information

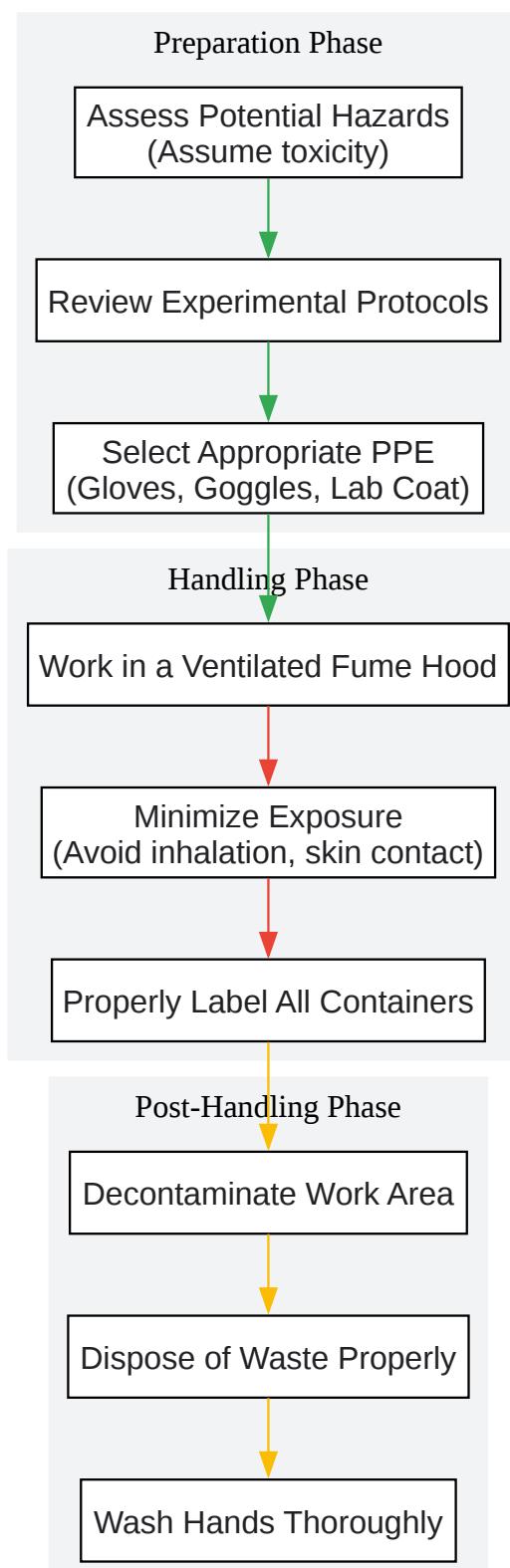
A comprehensive GHS classification, including hazard statements, pictograms, and precautionary statements for **heptyl crotonate**, is not available from the searched sources. Similarly, detailed toxicological, ecological, and regulatory information could not be found. In

the absence of such data, it is prudent to treat **heptyl crotonate** as a potentially hazardous substance.[4][5][6]

## Experimental Protocols and Workflows

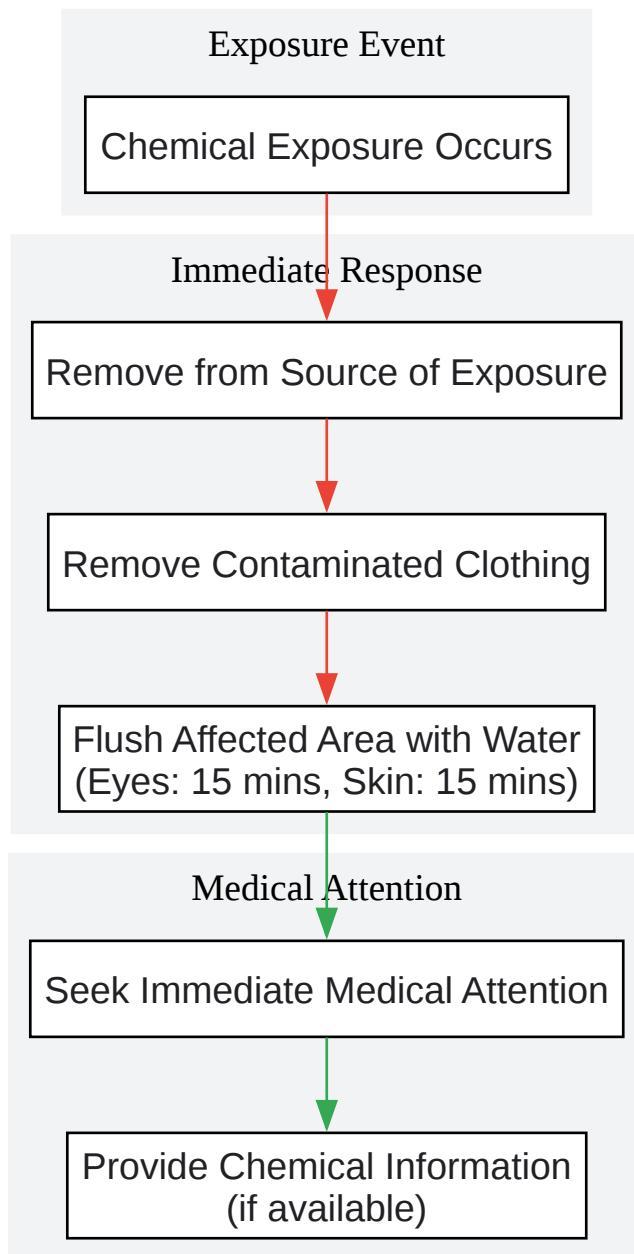
Given the lack of specific safety data for **heptyl crotonate**, the following sections detail generalized experimental workflows and safety procedures applicable to handling chemicals with unknown hazards.

When handling a chemical with incomplete safety information, a systematic approach to safety is crucial. The following diagram illustrates a general workflow for laboratory personnel.

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General laboratory safety workflow for handling chemicals with unknown hazards.

In the event of an accidental exposure to a chemical with unknown toxicity, immediate and appropriate first aid is critical. The following diagram outlines a general first-aid response workflow.



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General first-aid response workflow for chemical exposure.

Key First-Aid Procedures:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[7][8]
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes.[8][9]
- Inhalation: Move the person to fresh air. If breathing has stopped, perform artificial respiration. Seek immediate medical attention.[9]
- Ingestion: Do NOT induce vomiting unless directed to do so by medical personnel. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Personal Protective Equipment (PPE)

When handling **heptyl crotonate** or any chemical with unknown hazards, appropriate PPE is mandatory. This includes, but is not limited to:

- Eye Protection: Chemical safety goggles or a face shield.[10]
- Hand Protection: Chemically resistant gloves. The specific glove material should be selected based on a risk assessment of potential exposure.
- Body Protection: A laboratory coat, long pants, and closed-toe shoes.[11]

## Handling and Storage

- Handling: All work with **heptyl crotonate** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[5][11] Avoid contact with skin, eyes, and clothing. Avoid breathing vapors or mist.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place away from incompatible materials.

## Conclusion

While **heptyl crotonate** has applications in specific industries, the lack of a comprehensive public Safety Data Sheet necessitates a cautious approach to its handling. The information provided in this guide is intended to supplement, not replace, established laboratory safety

protocols and professional judgment. Researchers and all other personnel must adhere to prudent laboratory practices and conduct a thorough risk assessment before using this compound.

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